

Safeguarding Researchers: A Guide to Handling Cabozantinib Hydrochloride

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Compound of Interest

Compound Name: Cabozantinib hydrochloride

Cat. No.: B12398556

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Comprehensive safety protocols are paramount for laboratory personnel handling **Cabozantinib hydrochloride**, a potent tyrosine kinase inhibitor. Adherence to stringent personal protective equipment (PPE) guidelines, handling procedures, and disposal methods is essential to mitigate risks of exposure and ensure a secure research environment.

Cabozantinib hydrochloride is classified as a hazardous substance, causing skin and serious eye irritation, and may cause respiratory irritation.[1][2][3] Due to its hazardous nature, all waste materials contaminated with **Cabozantinib hydrochloride** must be managed according to specific protocols for chemotherapeutic agents.[4]

Personal Protective Equipment (PPE) for Handling Cabozantinib Hydrochloride

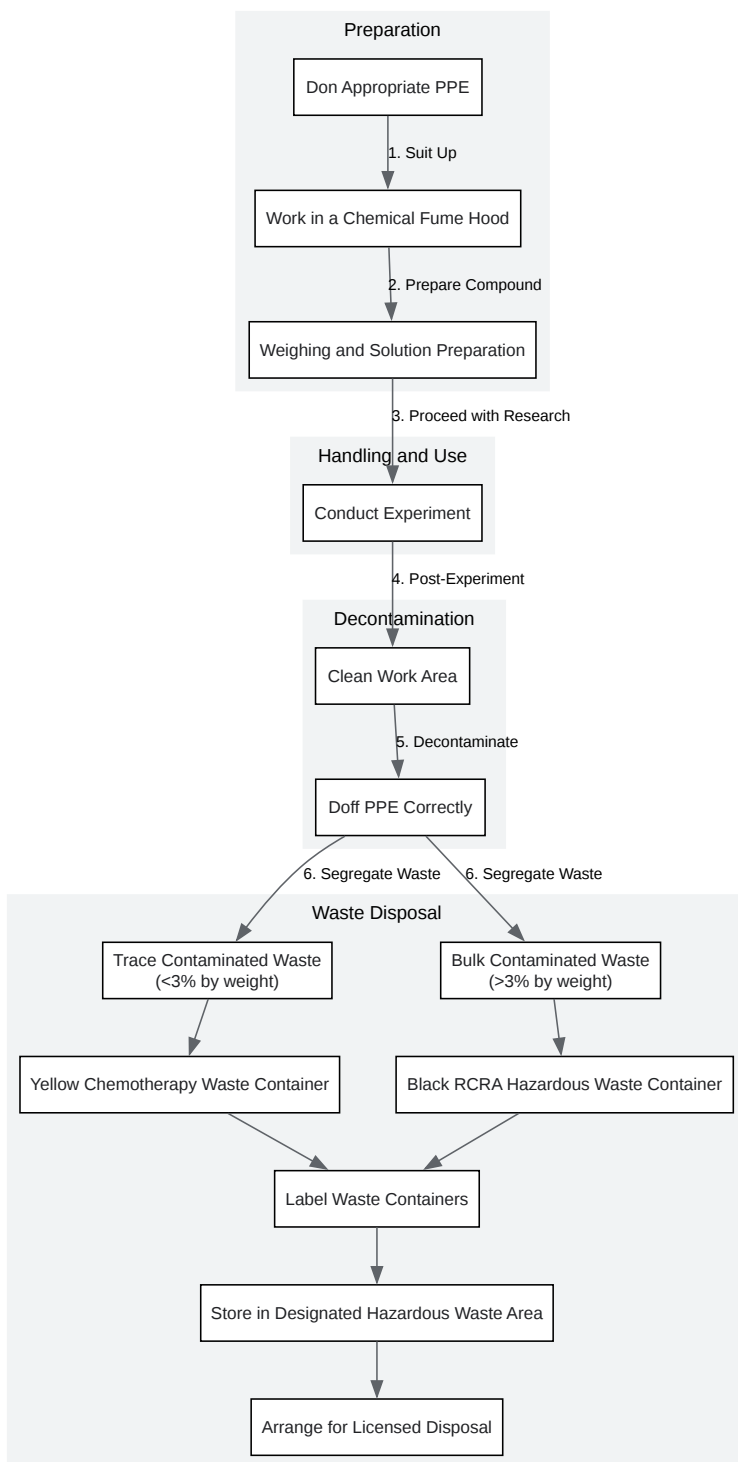
A multi-layered approach to personal protection is critical. This includes the use of engineering controls, such as a chemical fume hood or other local exhaust ventilation, to minimize inhalation exposure.[5] The following table summarizes the recommended PPE for handling this compound.

PPE Category	Specification	Recommended Practice
Eye and Face Protection	Chemical splash-resistant safety glasses or goggles with side shields conforming to EU EN166 or US NIOSH standards. A face shield may also be appropriate.[1][5]	Always wear eye protection when handling the solid compound or solutions.
Hand Protection	Chemotherapy-rated, chemical-resistant gloves.	Double gloving is recommended. Gloves must be inspected prior to use and changed frequently, or immediately if contaminated.[4][5] Use proper glove removal technique to avoid skin contact.[6]
Body Protection	A protective gown with a solid front or impervious clothing.[4][5][7]	Gowns should be changed regularly or if contaminated.[4]
Respiratory Protection	A suitable NIOSH/MSHA or European Standard EN 149 approved respirator is recommended, especially when handling the powder form to avoid dust inhalation.[4][6][8]	For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator may be used. For higher-level protection, type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges are recommended.[3][6]

Procedural Workflow for Handling and Disposal

A systematic workflow ensures safety at every stage of handling **Cabozantinib hydrochloride**, from initial preparation to final disposal.

Workflow for Handling and Disposal of Cabozantinib Hydrochloride

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